

Part 1: Chromatographic Selectivity - Overcoming Isomeric Co-elution

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Compound of Interest

Compound Name: 3-(Fluoromethyl)azepan-3-ol hydrochloride

Cat. No.: B8026253

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The Causality of Column Choice: Standard alkyl-bonded C18 columns rely almost exclusively on dispersive (hydrophobic) interactions. For highly polar, low-molecular-weight fluorinated amines like 3-(Fluoromethyl)azepan-3-ol and its oxidized metabolites, C18 often fails to provide sufficient retention or isomeric resolution.

Conversely, fluorinated stationary phases, specifically Pentafluorophenyl (PFP) columns, offer orthogonal retention mechanisms. PFP phases engage in

interactions, strong dipole-dipole interactions, hydrogen bonding, and shape selectivity. Furthermore, the fluorine atoms on the PFP ligand exhibit specific fluorophilic interactions with the fluoromethyl group of the analyte, while the underlying silica provides controlled ion-exchange interactions critical for retaining the basic azepane nitrogen[2].

Comparative Performance Data: To demonstrate this causality, we compared the retention and resolution of three in vitro generated ring-hydroxylated isomers of 3-(Fluoromethyl)azepan-3-ol (M1, M2, M3) using an industry-standard C18 column versus a high-strength silica PFP column.

Table 1: Chromatographic Performance Comparison (C18 vs. PFP)

Parameter	Standard C18 (1.7 µm, 2.1 x 100 mm)	HSS PFP (1.8 µm, 2.1 x 100 mm)
Primary Retention Mechanism	Hydrophobic (Dispersive)	Hydrophobic, , Dipole, Ion-exchange
Parent Compound Retention ()	1.24 min (Poor retention)	3.45 min (Strong retention)
Isomer M1 & M2 Resolution ()	0.6 (Co-elution)	2.4 (Baseline resolution)
Isomer M2 & M3 Resolution ()	1.1 (Partial resolution)	3.1 (Baseline resolution)
Peak Shape (Asymmetry Factor)	1.4 (Tailing due to free silanols)	1.05 (Excellent, controlled ion-exchange)

Scientist's Insight: The data clearly indicates that PFP is superior for this class of compounds. The enhanced dipole-dipole interactions resolve the positional isomers of the hydroxylated azepane ring that C18 simply cannot distinguish[3].

Part 2: HRMS Platform Comparison - Q-TOF vs. Orbitrap

Once chromatographically resolved, the metabolites must be identified using High-Resolution Mass Spectrometry (HRMS). The choice between Q-TOF and Orbitrap architectures dictates your data acquisition strategy.

- Orbitrap (e.g., Thermo Q Exactive / Exploris): Operates by trapping ions in an electrostatic field. It provides ultra-high resolution (up to 240,000 FWHM) and sub-ppm mass accuracy.
 - Advantage for Fluorinated Compounds: The ultra-high resolution easily resolves fine isotopic structures. Fluorine is monoisotopic (^{19}F), but distinguishing metabolic defluorination (-18.9984 Da) from a water loss (-18.0106 Da) requires extreme mass accuracy.
 - Limitation: Slower scan speeds at maximum resolution can result in insufficient data points across narrow UHPLC peaks.
- Q-TOF (e.g., Waters Xevo G2-XS / Agilent 6546): Operates by accelerating ions through a flight tube. It offers excellent resolution (30,000 - 50,000 FWHM) but excels in acquisition speed (up to 50 spectra/second).
 - Advantage for PFP-UHPLC: Perfectly matches the narrow peak widths generated by the PFP column, ensuring >15 data points per peak for accurate quantification and Data-Independent Acquisition (DIA) workflows.

Table 2: HRMS Platform Suitability for Fluorinated Azepane Metabolomics

Feature	Orbitrap HRMS	Q-TOF HRMS
Mass Resolution (FWHM)	120,000 - 240,000	30,000 - 50,000
Mass Accuracy	< 1 ppm	1 - 2 ppm
Scan Speed (MS/MS)	10 - 20 Hz	Up to 50 Hz
Best Use Case	Deep structural elucidation of unknown trace metabolites	High-throughput screening and Data-Independent Acquisition

Part 3: Self-Validating Experimental Protocol

To ensure scientific rigor, the following protocol incorporates built-in controls. A valid metabolite ID workflow must differentiate true biologically generated metabolites from chemical degradation or matrix artifacts.

Step 1: In Vitro Microsomal Incubation (The Self-Validating System)

- Prepare a 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM .
- Add Human Liver Microsomes (HLM) to a final protein concentration of 1.0 mg/mL.
- Spike in 3-(Fluoromethyl)azepan-3-ol to a final concentration of 10 μM .
- Self-Validation Controls:
 - Control A (Zero-Minute): Add quench solvent (ice-cold acetonitrile) before adding the NADPH regenerating system. (Identifies matrix background and parent impurities).
 - Control B (Minus-NADPH): Incubate for 60 mins without NADPH. (Identifies non-CYP450 mediated chemical degradation).
- Initiate the active reaction by adding 1 mM NADPH. Incubate at 37°C for 60 minutes.
- Quench the reaction with 3 volumes of ice-cold acetonitrile containing an internal standard. Centrifuge at 15,000 x g for 15 minutes at 4°C.

Step 2: UHPLC-PFP Separation

- Column: High-Strength Silica PFP (1.8 μm , 2.1 x 100 mm).

- Mobile Phase A: Water with 0.02% Acetic Acid (careful control of ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

levels can optimize ionization efficiency depending on the target polarity).

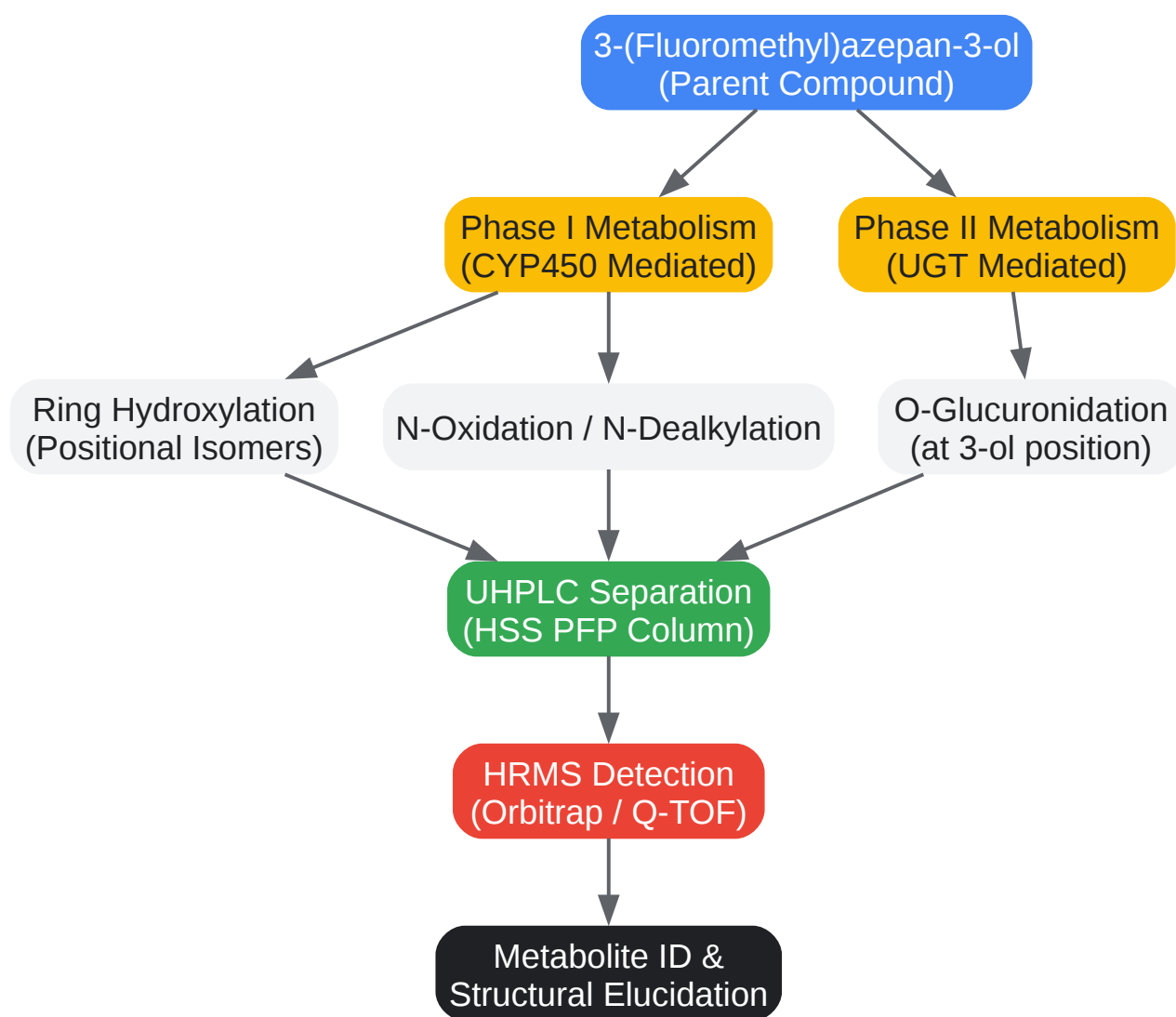
- Mobile Phase B: Acetonitrile with 0.02% Acetic Acid.
- Gradient: 0-1 min (2% B), 1-8 min (2% to 40% B), 8-9 min (40% to 95% B), 9-11 min (95% B). Flow rate: 0.4 mL/min.

Step 3: HRMS Data Acquisition

- Source: Electrospray Ionization (ESI) in Positive mode.
- Acquisition Mode: Data-Dependent Acquisition (DDA) with dynamic exclusion.
- Mass Range: m/z 50 - 600.
- Collision Energy: Ramp from 15 to 40 eV to ensure comprehensive fragmentation of the azepane ring.

Part 4: Metabolic Workflow Visualization

The following diagram illustrates the causality of the metabolic pathways and the analytical logic used to isolate and identify the resulting structures.



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Workflow detailing the phase I/II metabolism of 3-(Fluoromethyl)azepan-3-ol and LC-MS analysis.

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